

# Application Note: High-Purity Yttrium Isolation via Liquid-Liquid Extraction

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## Compound of Interest

Compound Name: *[2-(Octan-2-yl)phenoxy]acetic acid*

CAS No.: 275823-92-2

Cat. No.: B14076819

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## The CA-12 (sec-Octylphenoxy Acetic Acid) Protocol[1][2]

### Part 1: Executive Summary & Scientific Rationale

**The Challenge:** In the production of high-purity Rare Earth Elements (REEs), Yttrium (Y) presents a unique separation challenge. Its ionic radius places it among the Heavy Rare Earths (HREEs) like Dysprosium (Dy) and Holmium (Ho) in standard organophosphorus systems (e.g., P507/PC88A). Separating Y from these neighbors is chemically arduous and expensive.

**The Solution:** CA-12 (sec-Octylphenoxy Acetic Acid) CA-12 is a carboxylic acid extractant that fundamentally alters the extraction order of Yttrium. Unlike organophosphorus extractants where Y behaves as a "heavy" element, in CA-12 systems, Y behaves as a "pseudo-light" element, eluting early with Lanthanum or Cerium.

**Strategic Application:** By combining a P507 cycle (where Y is heavy) with a CA-12 cycle (where Y is light), researchers can "shave" impurities from both sides of the spectrum, achieving 5N

(99.999%) purity. This purity is critical for Yttrium-90 (Y-90) radioisotope precursors used in oncology drugs (e.g., Ibritumomab tiuxetan) and advanced ceramics.

## Part 2: Chemical Foundation & Mechanism

### 2.1 The Extractant: CA-12[1][2][3][4][5][6]

- Chemical Name: sec-octylphenoxy acetic acid.[1][2][5][6][7][8]
- Class: Carboxylic Acid Extractant.[7][8]
- Role: Cation Exchanger.
- Comparison: Superior to Naphthenic Acid (NA) due to constant chemical composition (synthetic vs. natural) and higher separation factors for Y/HREE pairs.

### 2.2 Extraction Mechanism

The extraction proceeds via a cation exchange mechanism, highly dependent on equilibrium pH.

- : Rare Earth Cation.[4]
- : CA-12 dimer in organic phase.
- : Metal-organic complex.

Critical Insight - The "Yttrium Shift": In CA-12 systems, the stability of the Yttrium complex is lower than that of the HREEs. Consequently, HREEs (Dy, Ho, Er, Tm, Yb, Lu) are preferentially extracted into the organic phase, while Yttrium remains in the aqueous raffinate.[1]

Extraction Order (CA-12 System):

(Note: Yttrium moves to the far left, becoming the least extractable, allowing easy separation from heavy lanthanides.)

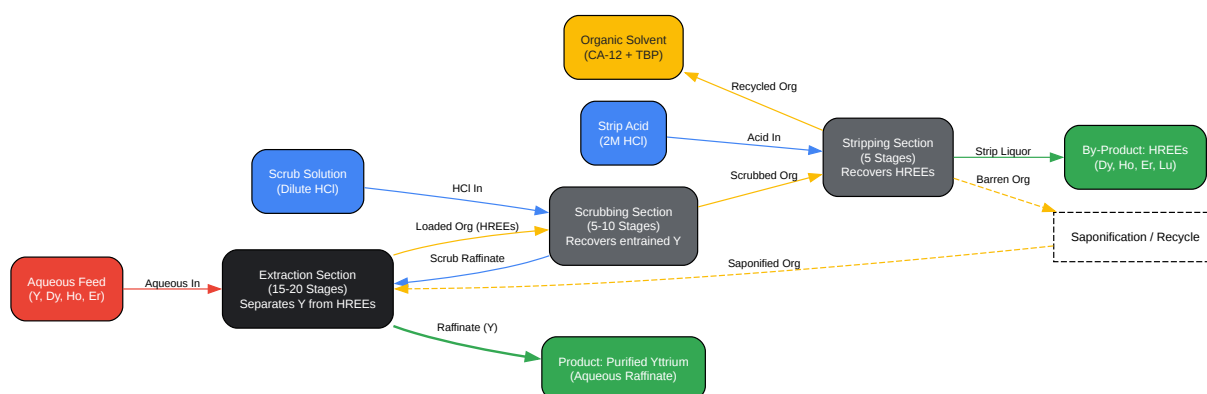
## Part 3: Flowsheet Design & Visualization

Objective: Isolate Yttrium from a mixed Heavy Rare Earth concentrate.

### 3.1 Process Logic

- Feed: Mixed REE Chloride solution (enriched in Y, Dy, Ho, Er).
- Extractant: CA-12 (30-40% v/v) + TBP (5-10% modifier) in Kerosene.
- Scrubbing: Removes physically entrained Yttrium from the loaded organic phase.
- Stripping: Recovers the HREEs (Dy, Ho, etc.) from the organic phase.
- Raffinate: Contains the purified Yttrium.[3]

### 3.2 Counter-Current Extraction Diagram



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Figure 1: Counter-current extraction circuit for Yttrium purification using CA-12. The system leverages the low extractability of Yttrium in carboxylic acid media to reject it into the aqueous raffinate while extracting heavy contaminants.

## Part 4: Bench-Scale Simulation Protocol

Goal: Determine the number of theoretical stages required for >99% Yttrium recovery.

## 4.1 Reagents & Preparation

- Organic Phase: 0.6 M CA-12 + 10% TBP (modifier to prevent third-phase formation) in sulfonated kerosene.
- Saponification: Pre-contact the organic phase with 4M NaOH to achieve 30-40% saponification. Warning: Over-saponification (>70%) leads to gel formation.
- Feed Solution: 0.5 M RECl<sub>3</sub> (pH adjusted to 3.5 - 4.0).

## 4.2 Step-by-Step Methodology

Step 1: Equilibrium Isotherm (pH Swing)

- Prepare 5 separatory funnels.
- Mix Organic (O) and Aqueous (A) phases at a 1:1 ratio.
- Adjust equilibrium pH of each funnel to 3.0, 3.5, 4.0, 4.5, and 5.0 using dilute NaOH or HCl.
- Shake for 10 minutes; allow to settle.
- Analyze phases via ICP-OES.[\[1\]](#)
- Output: Plot Log D (Distribution Ratio) vs. Equilibrium pH.

Step 2: Separation Factor Determination Calculate the separation factor (

) between Yttrium and key impurities (e.g., Dysprosium) using the data from Step 1:

Target:

is required for feasible separation. CA-12 typically yields

.

Step 3: Counter-Current Simulation (Funnel Shake-Out)

- Use the McCabe-Thiele method (using data from Step 1) to estimate stage count (typically 25-35 stages for high purity).
- Perform a batch simulation:
  - Extraction: Contact Feed with Fresh Organic. Transfer Aqueous to next funnel; Transfer Organic upstream.
  - Scrubbing: Contact Loaded Organic with dilute HCl (pH 1.5).
- Repeat for 50 cycles until steady state (mass balance) is achieved.

## Part 5: Data Summary & Performance Metrics

Table 1: Comparative Separation Factors (

) for Yttrium

Separation Pair	Naphthenic Acid (Traditional)	CA-12 (Optimized)	P507 (Reference)
Y / Dy	1.2	2.1	0.8 (Y extracts after Dy)
Y / Ho	1.4	2.5	0.5
Y / Er	1.6	3.2	0.3

Note: In P507, Y extracts late (Heavy). In CA-12, Y extracts early (Light). This inversion is the basis of the "Double-Cut" purification strategy.

Table 2: Typical Process Parameters

Parameter	Value	Reason
Extractant Conc.	0.5 - 1.0 M	Balance between capacity and viscosity.
Modifier (TBP)	5 - 10% v/v	Prevents emulsion and third-phase formation.
Equilibrium pH	4.5 - 5.5	Optimal range for Y/HREE separation in CA-12.
Saponification	30 - 40%	Maintains pH buffer without gelation risks.
Temperature	Ambient (25°C)	CA-12 is less temp-sensitive than P507.

## Part 6: Troubleshooting & Quality Control

### Self-Validating System Checks:

- The "Third Phase" Alarm:
  - Observation: A distinct middle layer forms between organic and aqueous.
  - Cause: Insufficient TBP modifier or saturation of the organic phase with metal complexes.
  - Correction: Increase TBP concentration to 15% or reduce Feed concentration.
- pH Drift Monitor:
  - Observation: Raffinate pH drops below 3.5.[9]
  - Consequence: Yttrium extraction drops; HREEs contaminate the raffinate.
  - Correction: Increase saponification degree of the organic feed.
- Emulsion Control:

- CA-12 has higher interfacial tension than Naphthenic acid (good), but silica impurities in the feed can stabilize emulsions.
- Protocol: Filtration of feed (0.45 micron) is mandatory before the solvent extraction circuit.

## Part 7: References

- Li, W., Wang, X., Meng, S., Li, D., & Xiong, Y. (2007).[7] Extraction and separation of yttrium from the rare earths with sec-octylphenoxy acetic acid in chloride media.[1][5][6][7] Separation and Purification Technology, 54(2), 164-169. [Link](#)
- Wang, Y., Liao, W., & Li, D. (2011).[7] A solvent extraction process with mixture of CA12 and Cyanex272 for the preparation of high purity yttrium oxide from rare earth ores.[3][5][7] Separation and Purification Technology, 82, 197-201.[3] [Link](#)
- Sposato, C., Blasi, A., Romanelli, A., & Morgana, M. (2017).[2][7] Behavior of Sec-Octylphenoxy Acetic Acid (CA-12) in Yttrium Recovery from High Concentrated Heavy Rare Earths Mixture. Minerals, Metals & Materials Series, TMS 2017. [Link](#)
- Sun, X., Zhao, J., Meng, S., & Li, D. (2005).[7] Synergistic extraction and separation of yttrium from heavy rare earths using mixture of sec-octylphenoxy acetic acid and bis(2,4,4-trimethylpentyl)phosphinic acid.[5][6][7] Analytica Chimica Acta, 533(1), 83-88. [Link](#)

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## Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. Behavior of sec-octylphenoxy acetic acid \(CA-12\) in yttrium recovery from high concentrated heavy rare earths mixture](https://iris.enea.it) [[iris.enea.it](https://iris.enea.it)]
- [3. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [4. ijrte.org](https://www.ijrte.org) [[ijrte.org](https://www.ijrte.org)]

- [5. researchgate.net \[researchgate.net\]](#)
- [6. A solvent extraction process with mixture of CA12 and Cyanex272 for the preparation of high purity yttrium oxide from rare earth ores \(2011\) | Yanliang Wang | 80 Citations \[scispace.com\]](#)
- [7. semanticscholar.org \[semanticscholar.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Methods for the extraction of minerals with rare earths | Condorchem Enviro Solutions \[condorchem.com\]](#)
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